

Physical and chemical properties of Metanicotine hydrochloride

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Compound of Interest

Compound Name: Metanicotine

Cat. No.: B1366462

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Metanicotine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metanicotine, and its hydrochloride salt often referred to as Rivanicline hydrochloride, is a synthetic compound that acts as a selective agonist for neuronal nicotinic acetylcholine receptors (nAChRs).[1][2] Specifically, it shows a high affinity for the $\alpha 4\beta 2$ subtype.[1] This selectivity has made it a compound of interest in neuroscience research, particularly in the investigation of cognitive disorders and as a potential therapeutic agent. This guide provides an in-depth overview of the known physical and chemical properties of **Metanicotine** hydrochloride, outlines relevant experimental protocols for its characterization, and illustrates its primary signaling pathway.

Core Physical and Chemical Properties

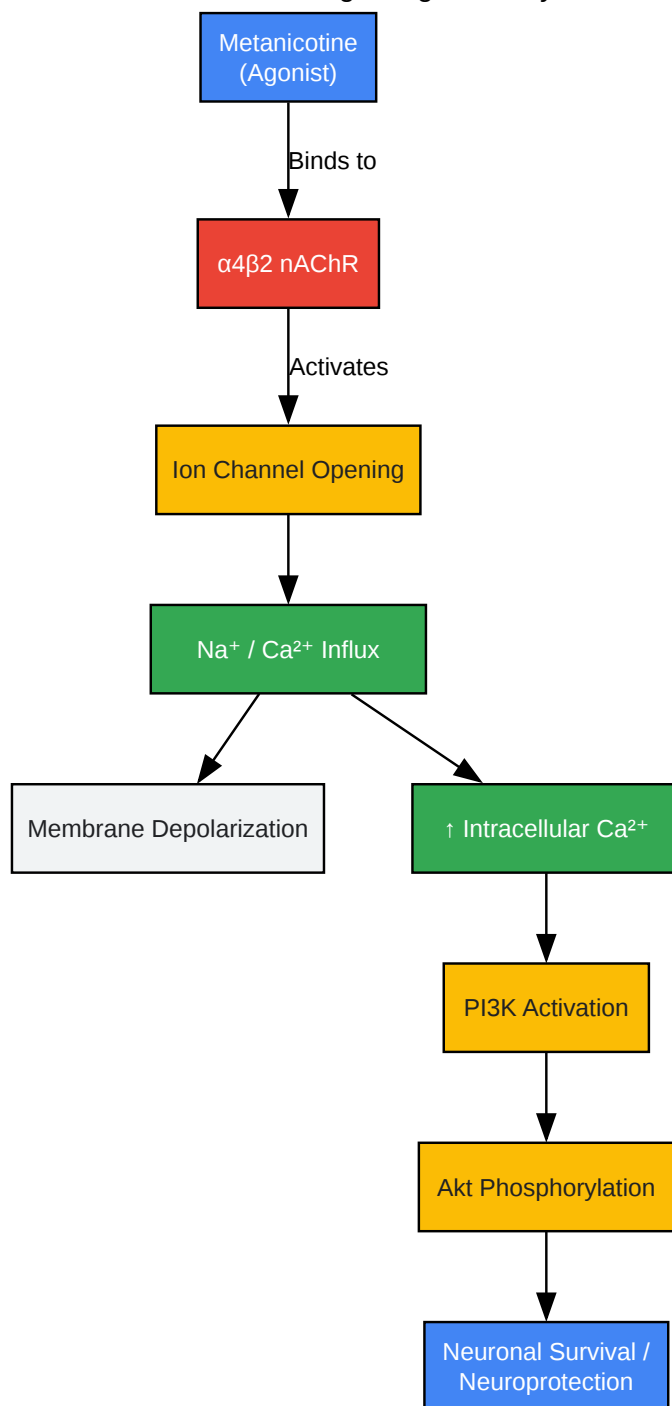
The physical and chemical properties of **Metanicotine** and its hydrochloride salt are summarized in the table below. It is important to distinguish between the free base (**Metanicotine**) and its hydrochloride salt, as their properties can differ.

Property	Value	Form
IUPAC Name	(E)-N-methyl-4-(pyridin-3-yl)but-3-en-1-amine hydrochloride	Hydrochloride Salt
Synonyms	Rivanicline hydrochloride, RJR-2403 hydrochloride, trans-Metanicotine hydrochloride[3]	Hydrochloride Salt
Molecular Formula	C ₁₀ H ₁₄ N ₂ • HCl[3]	Hydrochloride Salt
Molecular Weight	198.69 g/mol	Hydrochloride Salt
Appearance	A solid[3]	Hydrochloride Salt
Melting Point	100.5 °C[4]	Free Base
Boiling Point	291.88 °C[4]	Free Base
Solubility[3]	Water: Slightly soluble (0.1-1 mg/ml) DMSO: Sparingly soluble (1-10 mg/ml) Acetonitrile: Slightly soluble (0.1-1 mg/ml)	Hydrochloride Salt
pKa	Data not available	-

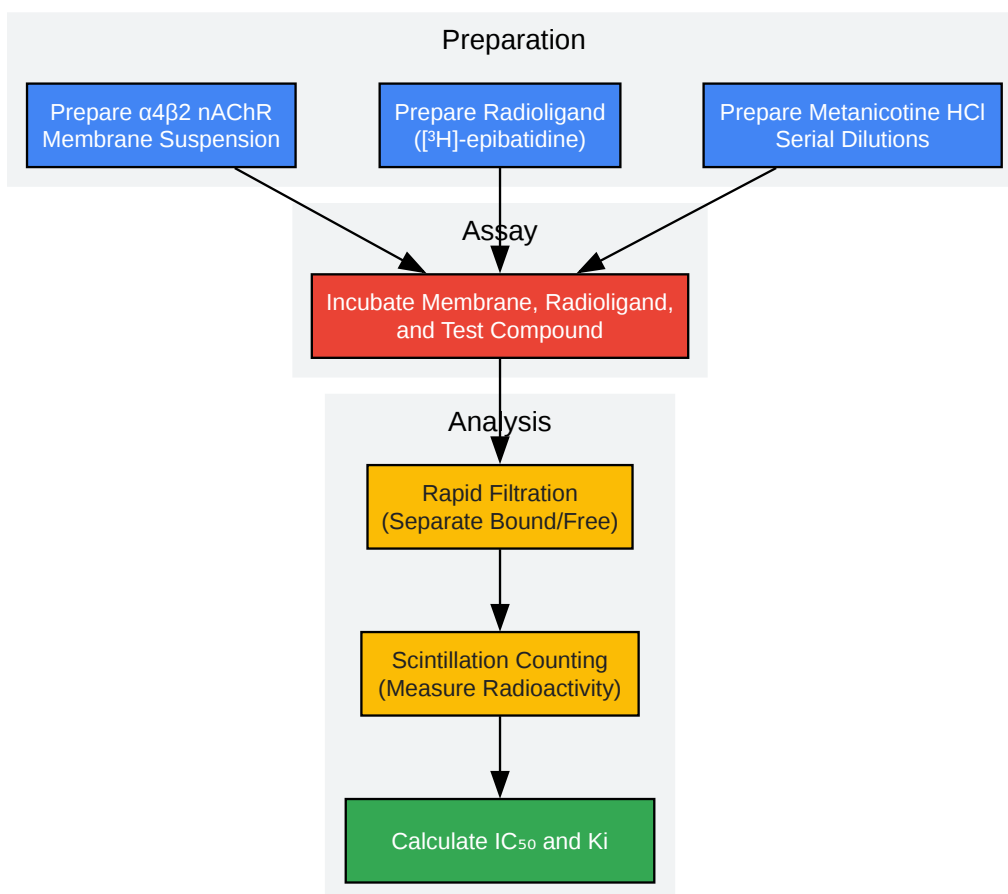
Mechanism of Action and Signaling Pathway

Metanicotine hydrochloride is an agonist of $\alpha 4\beta 2$ subunit-containing nicotinic acetylcholine receptors (nAChRs).[3] nAChRs are ligand-gated ion channels that, upon activation by an agonist like **metanicotine**, undergo a conformational change. This change opens a central pore, allowing the influx of cations, primarily Na⁺ and Ca²⁺, into the neuron. The influx of these ions leads to membrane depolarization and the generation of an excitatory postsynaptic potential. The increase in intracellular calcium concentration ([Ca²⁺]_i) acts as a second messenger, triggering various downstream signaling cascades. One of the key pathways activated is the PI3K-Akt signaling pathway, which is known to play a crucial role in promoting neuronal survival and neuroprotection.

Metanicotine Signaling Pathway



Workflow for nAChR Binding Assay



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